

Application Note: Solid-Phase Peptide Synthesis of Tridecaptin A α Analogues

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Compound of Interest

Compound Name: *Tridecaptin A(sup alpha)*

Cat. No.: B15176092

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Introduction

Tridecaptins are a class of non-ribosomal lipopeptides with potent and selective activity against Gram-negative bacteria, including multidrug-resistant strains. Their unique mechanism of action, which involves binding to the peptidoglycan precursor Lipid II, makes them promising candidates for the development of new antibiotics. Tridecaptin A α , also known as Tridecaptin A1, is a prominent member of this family. However, the natural fatty acid tail of Tridecaptin A1 presents synthetic challenges. Consequently, analogues such as Oct-TriA1, where the complex lipid tail is replaced with a more accessible octanoyl group, have been synthesized. These analogues largely retain the potent antimicrobial activity of the natural product and are more amenable to large-scale synthesis for research and development.^{[1][2][3]}

This document provides a detailed protocol for the solid-phase peptide synthesis (SPPS) of an N-terminally octanoylated tridecaptin A α analogue (Oct-TriA1), a widely studied and synthetically accessible variant.

Quantitative Data Summary

The following table summarizes the antimicrobial activity of a synthetic tridecaptin analogue against various bacterial strains.

Peptide	Organism	MIC (µg/mL)
Oct-TriA1	E. coli O157:H7	4
Oct-TriA1	K. pneumoniae (MDR)	4
Oct-TriA1	C. jejuni	2
Oct-TriA1	S. aureus	>64
Oct-TriA1	E. faecalis	>64

Data presented here is a representative summary from published studies. MIC values can vary based on specific experimental conditions.

Experimental Protocol: SPPS of Oct-Tridecaptin A α (Oct-TriA1)

This protocol is based on the widely used Fmoc/tBu strategy for SPPS.

Materials and Reagents

- Fmoc-L-Ala-Wang resin
- Fmoc-protected amino acids (including non-proteinogenic residues)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Piperidine
- N,N'-Diisopropylcarbodiimide (DIC)
- OxymaPure®
- Octanoic acid
- Trifluoroacetic acid (TFA)

- Triisopropylsilane (TIS)
- Dithiothreitol (DTT)
- Water (HPLC grade)
- Diethyl ether (cold)
- Acetonitrile (ACN)
- Methanol (MeOH)

Equipment

- Peptide synthesis vessel
- Shaker or rocker
- HPLC system for purification and analysis
- Lyophilizer
- Mass spectrometer

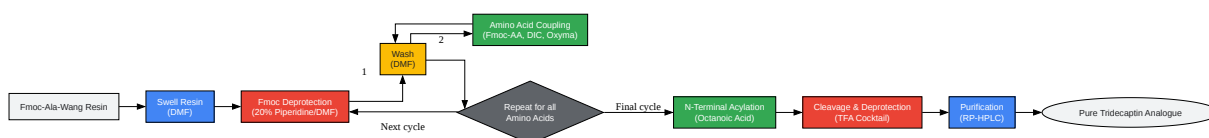
Synthesis Procedure

- Resin Swelling: Swell Fmoc-L-Ala-Wang resin in DMF for 1-2 hours in the peptide synthesis vessel.
- Fmoc Deprotection:
 - Drain the DMF.
 - Add a solution of 20% piperidine in DMF to the resin.
 - Agitate for 5 minutes.
 - Drain the solution.

- Add a fresh solution of 20% piperidine in DMF and agitate for 15 minutes.
- Drain and wash the resin thoroughly with DMF (5-7 times).
- Amino Acid Coupling:
 - In a separate vial, dissolve the Fmoc-protected amino acid (3 eq.), DIC (3 eq.), and OxymaPure® (3 eq.) in DMF.
 - Pre-activate for 5-10 minutes.
 - Add the activated amino acid solution to the deprotected resin.
 - Agitate for 1-2 hours at room temperature.
 - Drain the coupling solution and wash the resin with DMF (3-5 times).
 - Perform a Kaiser test to confirm the completion of the coupling reaction. If the test is positive, repeat the coupling step.
- Peptide Chain Elongation: Repeat steps 2 and 3 for each amino acid in the tridecaptin A α sequence.
- N-Terminal Acylation:
 - After the final Fmoc deprotection of the N-terminal amino acid, wash the resin with DMF.
 - In a separate vial, dissolve octanoic acid (5 eq.), DIC (5 eq.), and OxymaPure® (5 eq.) in DMF.
 - Add the solution to the resin and agitate for 2-4 hours.
 - Wash the resin with DMF, followed by DCM, and dry under vacuum.
- Cleavage and Deprotection:
 - Prepare a cleavage cocktail of TFA/TIS/DTT/H₂O (90:5:2.5:2.5).
 - Add the cleavage cocktail to the dried resin.

- Agitate for 2-3 hours at room temperature.
- Filter the resin and collect the filtrate containing the cleaved peptide.
- Peptide Precipitation and Purification:
 - Precipitate the crude peptide by adding the TFA filtrate to cold diethyl ether.
 - Centrifuge to pellet the peptide, decant the ether, and repeat the ether wash.
 - Dry the crude peptide pellet under vacuum.
 - Dissolve the crude peptide in a minimal amount of ACN/water and purify by reverse-phase HPLC.
 - Analyze the fractions by mass spectrometry and pool the fractions containing the pure peptide.
- Lyophilization: Lyophilize the pure fractions to obtain the final peptide as a white powder.

SPPS Workflow for Tridecaptin A α Analogue



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Caption: Solid-Phase Peptide Synthesis (SPPS) workflow for an N-terminally acylated Tridecaptin analogue.

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References

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